

DSM705 hydrochloride solubility issues in aqueous solutions

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Compound of Interest

Compound Name: *DSM705 hydrochloride*

Cat. No.: *B12414204*

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DSM705 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **DSM705 hydrochloride** in aqueous solutions. Find troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure successful preparation of your solutions for in vitro and in vivo studies.

Troubleshooting Guide

This guide addresses common issues encountered when dissolving **DSM705 hydrochloride**.

Issue	Potential Cause	Recommended Solution
Precipitation upon dilution of DMSO stock solution in aqueous buffer.	DSM705 hydrochloride has limited solubility in purely aqueous solutions. The addition of a concentrated DMSO stock to an aqueous buffer can cause the compound to crash out of solution.	1. Lower the final concentration: The solubility in aqueous-based formulations is significantly lower than in pure DMSO. 2. Use co-solvents: For in vivo studies, formulations with co-solvents like PEG300 and Tween-80 are recommended to maintain solubility. [1] [2] 3. Employ cyclodextrins: SBE- β -CD can be used to enhance aqueous solubility. [1] [2]
Cloudy or hazy solution after mixing.	Incomplete dissolution of the compound.	1. Gentle heating: Warm the solution to approximately 45°C to aid dissolution. [3] 2. Sonication: Use a sonicator bath to increase the rate of dissolution. [3] 3. Sequential addition of solvents: When preparing complex formulations, add and mix each solvent one by one as specified in the protocols. [1] [2]
Inconsistent results in biological assays.	Potential degradation of the compound in the prepared solution or inaccurate concentration due to incomplete dissolution.	1. Freshly prepare solutions: It is best practice to prepare aqueous solutions of DSM705 hydrochloride on the day of use. 2. Proper storage of stock solutions: Store DMSO stock solutions at -20°C for short-term (up to 1 month) or -80°C for long-term (up to 6 months) storage. [1] Avoid repeated freeze-thaw cycles. [2] 3.

Ensure complete dissolution:
Visually inspect the solution to ensure no particulate matter is present before use in assays.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **DSM705 hydrochloride** in common solvents?

A1: The solubility of **DSM705 hydrochloride** varies significantly between organic solvents and aqueous systems. While highly soluble in DMSO, its aqueous solubility is limited.

Quantitative Solubility Data

Solvent/Formulation	Solubility	Molar Concentration
DMSO	~100 mg/mL	~226.83 mM
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.5 mg/mL	≥ 5.67 mM
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	≥ 5.67 mM
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL	≥ 5.67 mM

Data sourced from InvivoChem and MedchemExpress.[\[1\]](#)[\[2\]](#)

Q2: Why is the hydrochloride salt of DSM705 used?

A2: The hydrochloride salt form of DSM705 generally provides enhanced water solubility and stability compared to the free base form.[\[4\]](#)

Q3: How should I prepare a stock solution of **DSM705 hydrochloride**?

A3: It is recommended to prepare a high-concentration stock solution in DMSO (e.g., 10 mM, 20 mM, or up to ~100 mg/mL).[\[2\]](#) These stock solutions can then be diluted into the appropriate aqueous buffer or formulation for your experiment.

Q4: What should I do if I observe precipitation when preparing my aqueous solution?

A4: If precipitation occurs, you can try gentle heating (around 45°C) and/or sonication to help dissolve the compound.^[3] It is also crucial to ensure that you are not exceeding the solubility limit in your chosen aqueous system. Using formulations with co-solvents is highly recommended for achieving higher concentrations in aqueous-based media.^{[1][2]}

Q5: How stable is **DSM705 hydrochloride** in aqueous solutions?

A5: While specific data on the stability of **DSM705 hydrochloride** in various aqueous buffers is not readily available, it is a general recommendation to prepare aqueous solutions fresh for each experiment to minimize potential degradation. DMSO stock solutions are more stable and can be stored at -20°C for up to a month or -80°C for up to six months.^[1]

Experimental Protocols

Protocol 1: Preparation of In Vivo Formulation with PEG300 and Tween-80

This protocol is suitable for preparing a solution for oral administration in animal studies.

- Prepare a stock solution of **DSM705 hydrochloride** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of the final formulation, sequentially add and mix the following components:
 - 100 µL of the 25 mg/mL DMSO stock solution.
 - 400 µL of PEG300. Mix until the solution is clear.
 - 50 µL of Tween-80. Mix until the solution is clear.
 - 450 µL of saline (0.9% NaCl in ddH₂O). Mix to obtain a final clear solution.^[2]

This results in a final concentration of 2.5 mg/mL **DSM705 hydrochloride**.

Protocol 2: Preparation of In Vivo Formulation with SBE-β-CD

This protocol provides an alternative formulation using a cyclodextrin to enhance solubility.

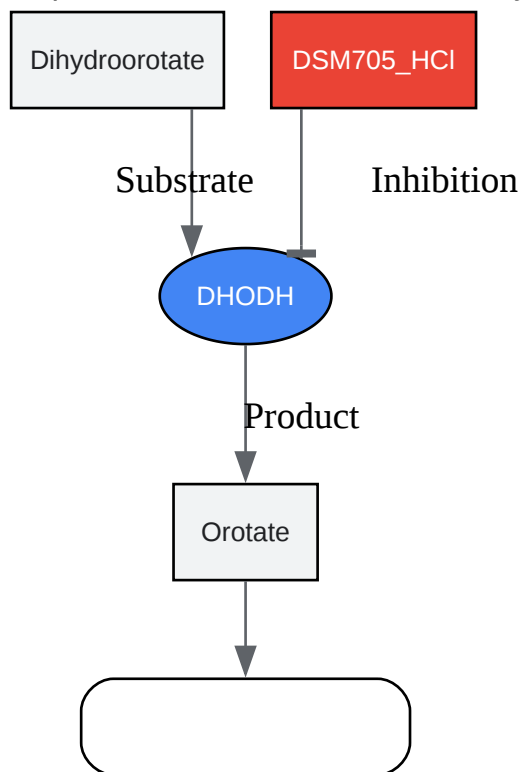
- Prepare a 20% (w/v) solution of SBE- β -CD in saline.
- Prepare a stock solution of **DSM705 hydrochloride** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of the final formulation, add 100 μ L of the 25 mg/mL DMSO stock solution to 900 μ L of the 20% SBE- β -CD in saline solution.[\[2\]](#)
- Mix thoroughly until a clear solution is obtained.

This also results in a final concentration of 2.5 mg/mL **DSM705 hydrochloride**.

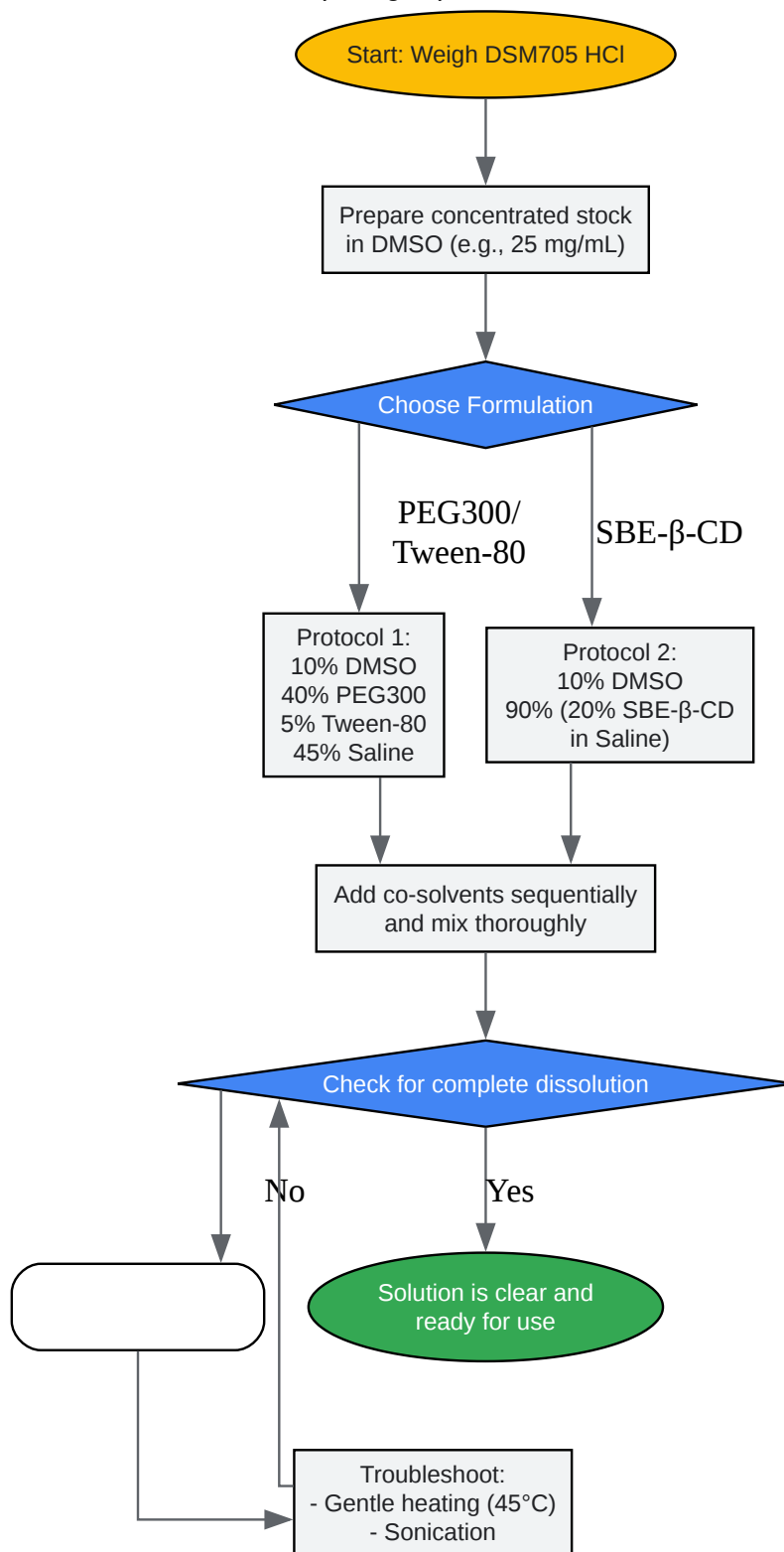
Visual Guides

DSM705 Hydrochloride Signaling Pathway

Simplified DHODH Inhibition Pathway



Workflow for Preparing Aqueous Formulations

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. DSM705 hydrochloride | Parasite | 2989908-08-7 | Invivochem [invivochem.com]
- 3. DSM705 hydrochloride | TargetMol [targetmol.com]
- 4. medchemexpress.com [medchemexpress.com]
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